

mechanical properties of mercury oxalate under pressure

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Dimercury(I) oxalate

CAS No.: 2949-11-3

Cat. No.: S1941236

[Get Quote](#)

Theoretical Insights into Mercury Oxalate

A 2021 computational study analyzed the mechanical behavior of anhydrous mercury oxalate (HgC_2O_4) using first-principles solid-state methods. The key findings are summarized below [1].

Property	Computational Finding for Mercury Oxalate
Negative Linear Compressibility (NLC)	Present (Extremely anomalous behavior)
Mechanism	Deformation of the unique mercury cube coordination environment under pressure
Primary Method	First-principles solid-state computational analysis

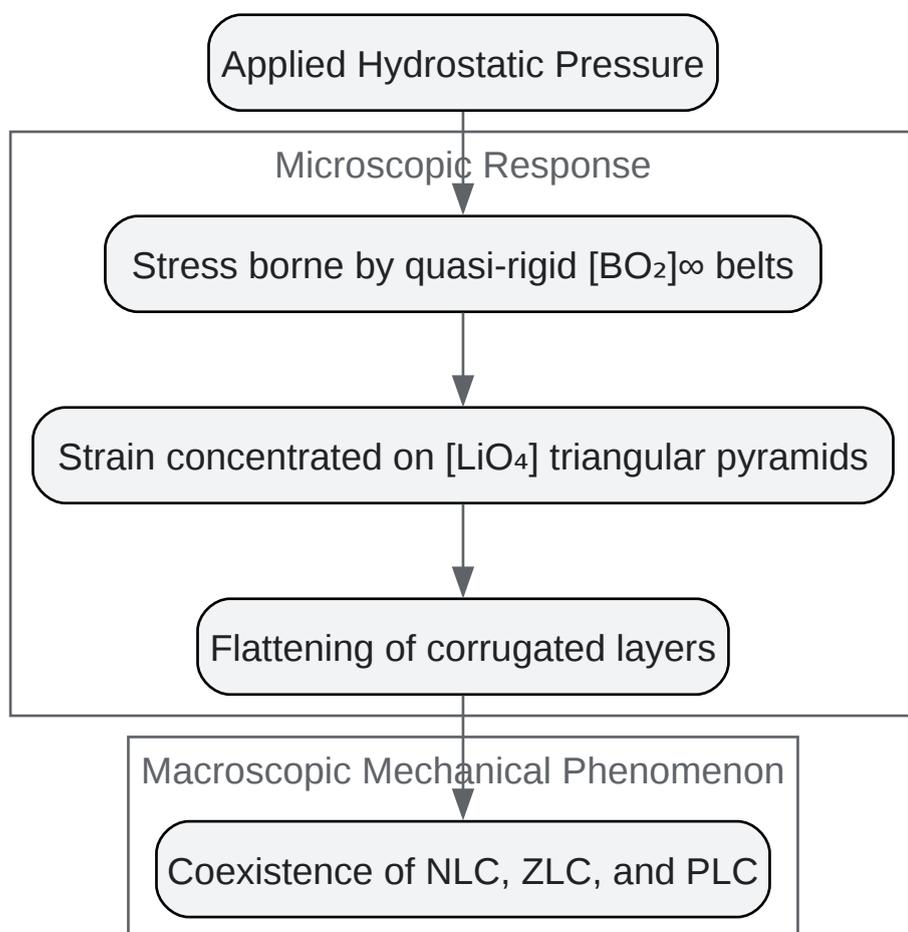
The study identified mercury oxalate as part of a group of metal oxalates (including Zn and Cd) exhibiting "extremely anomalous mechanical behavior." The NLC is attributed to the deformation of mercury's unique cube-like coordination environment when pressure is applied, rather than the more common wine-rack mechanism [1].

Experimental Data on a Comparable Anomalous Material

For a practical comparison, the table below summarizes experimental data on **lithium metaborate (LiBO₂)**, a material exhibiting a coexistence of NLC, ZLC, and PLC, as determined by high-pressure X-ray diffraction (HPXRD) [2].

Property	Experimental Finding for Lithium Metaborate (LiBO ₂)
Pressure Range	0 to 2.52 GPa
Linear Compressibility (X-axis)	-5.33(34) TPa ⁻¹ (NLC)
Linear Compressibility (Y-axis)	1.66(11) TPa ⁻¹ (ZLC)
Linear Compressibility (Z-axis)	25.63(97) TPa ⁻¹ (PLC)
Primary Method	High-Pressure X-Ray Diffraction (HPXRD)
Proposed Structural Mechanism	"Corrugated-graphite-like" structure; flattening of wrinkles in layers under pressure

The anomalous compressibility in LiBO₂ arises from its "corrugated-graphite-like" structure. The flakes contain rigid [BO₂]_∞ belts, and the applied pressure flattens the wrinkles in the [LiBO₂]_∞ layers, causing expansion along the a-axis [2]. This mechanism is visualized in the diagram below.



[Click to download full resolution via product page](#)

Research Recommendations

Given the limited specific data on mercury oxalate, the following approaches may be useful for further research:

- **Focus on Theoretical Literature:** Current data is primarily computational. Further exploration in theoretical chemistry or solid-state physics publications is needed [1].
- **Explore Broader Context:** Understanding general metal oxalate mechanics can provide valuable insights, as mercury oxalate is noted for its extreme behavior within this family [1].
- **Consult Specialized Databases:** Mechanical properties like negative linear compressibility are often reported in specialized crystallographic or materials science databases.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. [PDF] Mechanical properties of anhydrous oxalic acid and ... [semanticscholar.org]
2. Anomalous mechanical materials squeezing three- ... [nature.com]

To cite this document: Smolecule. [mechanical properties of mercury oxalate under pressure]. Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b1941236#mechanical-properties-of-mercury-oxalate-under-pressure>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com